

Application Notes and Protocols: 6-Formylpterin in Enzymology Studies

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Compound of Interest

Compound Name: 6-Formylpterin

Cat. No.: B158403

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For Researchers, Scientists, and Drug Development Professionals

Introduction

6-Formylpterin is a pteridine derivative that plays a significant role in various biological processes. It is recognized as a photolytic breakdown product of folic acid and is a key molecule in the study of enzymology, particularly concerning the enzyme Xanthine Oxidase (XO).^[1] **6-Formylpterin** serves as both a substrate and a unique "hetero-substrate" inhibitor of this enzyme, leading to the generation of reactive oxygen species (ROS), which have implications for cellular signaling and pathology.^{[1][2]} These characteristics make **6-Formylpterin** a valuable tool for investigating enzyme kinetics, active site mechanisms, and the physiological effects of ROS.

Physicochemical Properties

Property	Value
Molecular Formula	C ₇ H ₅ N ₅ O ₂
Molecular Weight	191.15 g/mol
Appearance	Yellow to orange powder
Solubility	Sparingly soluble in water
Synonyms	2-amino-4-hydroxy-6-formylpteridine, Pterin-6-aldehyde

Applications in Enzymology

The primary application of **6-Formylpterin** in enzymology revolves around its interaction with Xanthine Oxidase.

- **Substrate of Xanthine Oxidase:** **6-Formylpterin** is oxidized by Xanthine Oxidase to 6-carboxypterin. This reaction is accompanied by the production of hydrogen peroxide (H_2O_2), a key reactive oxygen species.[1]
- **Inhibitor of Xanthine Oxidase:** **6-Formylpterin** exhibits a unique mode of inhibition known as "hetero-substrate" inhibition. Xanthine Oxidase is a homodimeric enzyme with two active sites. The binding of **6-Formylpterin** to one active site influences the catalytic activity of the adjacent site, affecting the turnover rate of other substrates like xanthine.[1]
- **ROS Generation:** The enzymatic conversion of **6-Formylpterin** by Xanthine Oxidase is a source of cellular H_2O_2 . This property allows researchers to use **6-Formylpterin** as a tool to induce and study oxidative stress in various cell-based models.[2]
- **Studying Enzyme Kinetics and Mechanism:** The dual role of **6-Formylpterin** as a substrate and inhibitor provides a unique probe for investigating the complex kinetic mechanisms of dimeric enzymes like Xanthine Oxidase, including cooperativity between active sites.[1]

Quantitative Data

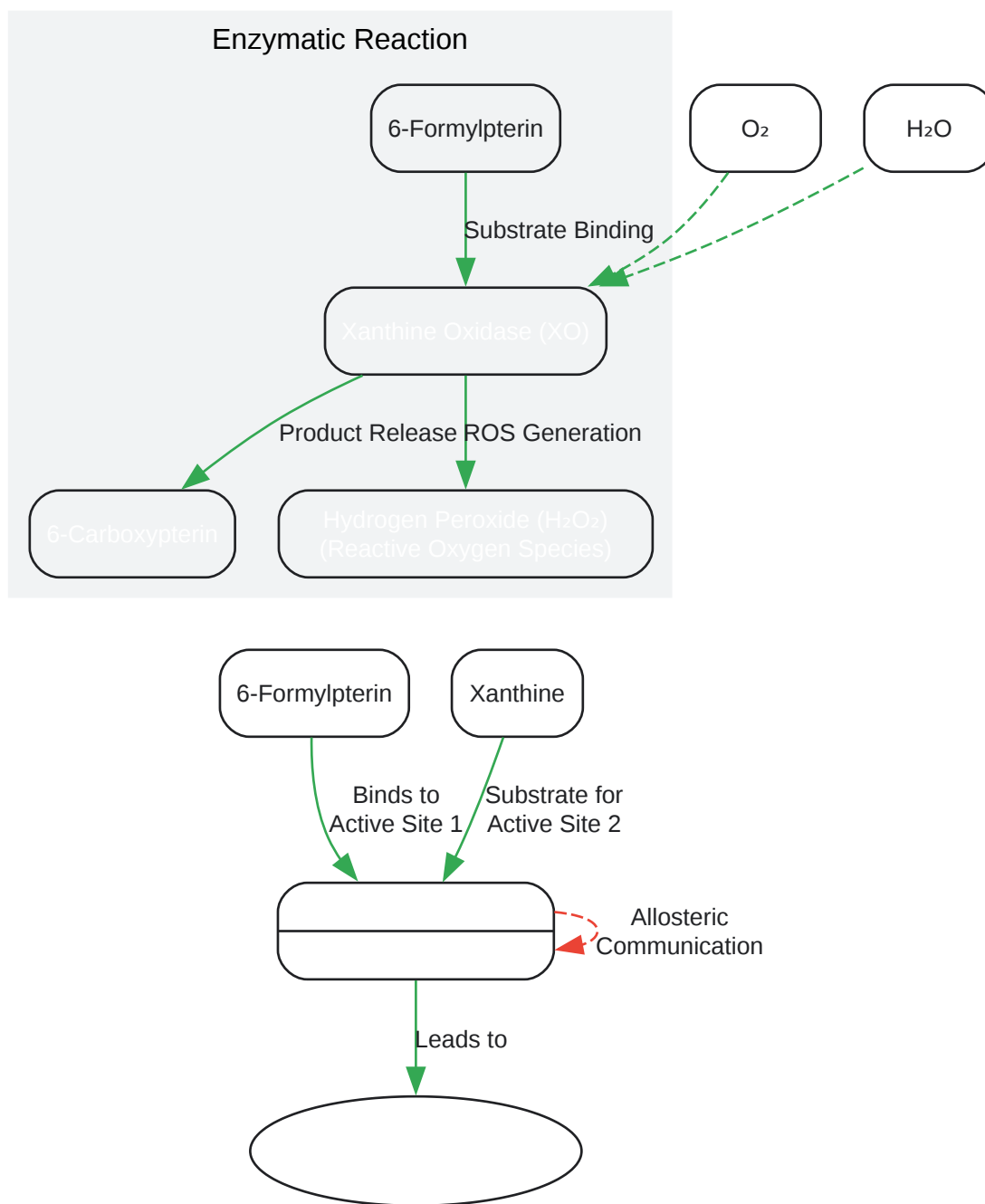
While specific Michaelis-Menten constants (K_m) and catalytic rate constants (k_{cat}) for **6-Formylpterin** as a substrate for Xanthine Oxidase are not readily available in the literature, its effect as a hetero-substrate inhibitor has been quantified.

Enzyme	Substrate	Inhibitor	Effect on Turnover Rate (kcat)
Xanthine Oxidase	Xanthine	6-Formylpterin	Binding of 6-Formylpterin to one active site reduces the turnover rate of xanthine at the adjacent site from 17.0 s^{-1} to 10.5 s^{-1} [1]

Signaling and Metabolic Pathways

6-Formylpterin in Xanthine Oxidase Catalysis and ROS Production

The following diagram illustrates the interaction of **6-Formylpterin** with Xanthine Oxidase, leading to the production of 6-carboxypterin and hydrogen peroxide.



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References

- 1. Regulation of xanthine oxidase activity by substrates at active sites via cooperative interactions between catalytic subunits: implication to drug pharmacokinetics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. 6-formylpterin, a xanthine oxidase inhibitor, intracellularly generates reactive oxygen species involved in apoptosis and cell proliferation - PubMed [pubmed.ncbi.nlm.nih.gov]
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